

# A Technical Guide to 2-Methoxyestrone-d4 for Research Applications

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## Compound of Interest

Compound Name: 2-Methoxyestrone-d4

Cat. No.: B12409311

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This technical guide provides an in-depth overview of the physicochemical properties of **2-Methoxyestrone-d4**, a deuterated analog of the endogenous estrogen metabolite 2-Methoxyestrone. This document is intended to serve as a comprehensive resource for researchers utilizing this compound in metabolic studies, pharmacokinetic analyses, and as an internal standard in quantitative assays.

## Core Physicochemical Properties

**2-Methoxyestrone-d4** is a stable isotope-labeled form of 2-Methoxyestrone, a significant metabolite in the estrogen metabolic pathway.<sup>[1]</sup> The incorporation of four deuterium atoms provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based quantification of its unlabeled counterpart.

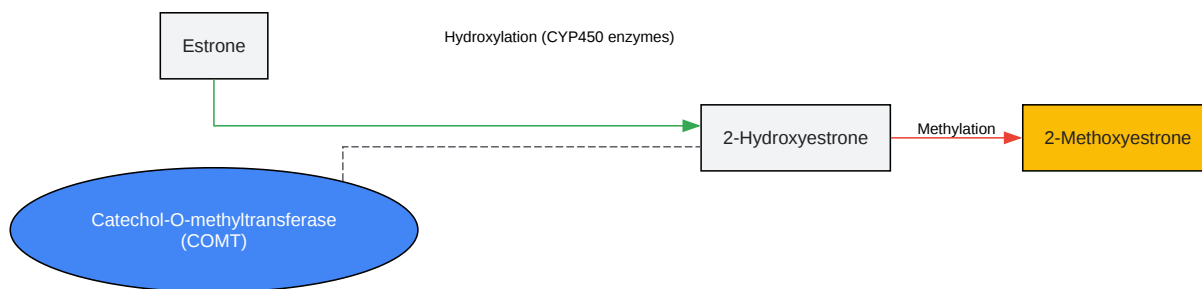
## Quantitative Data Summary

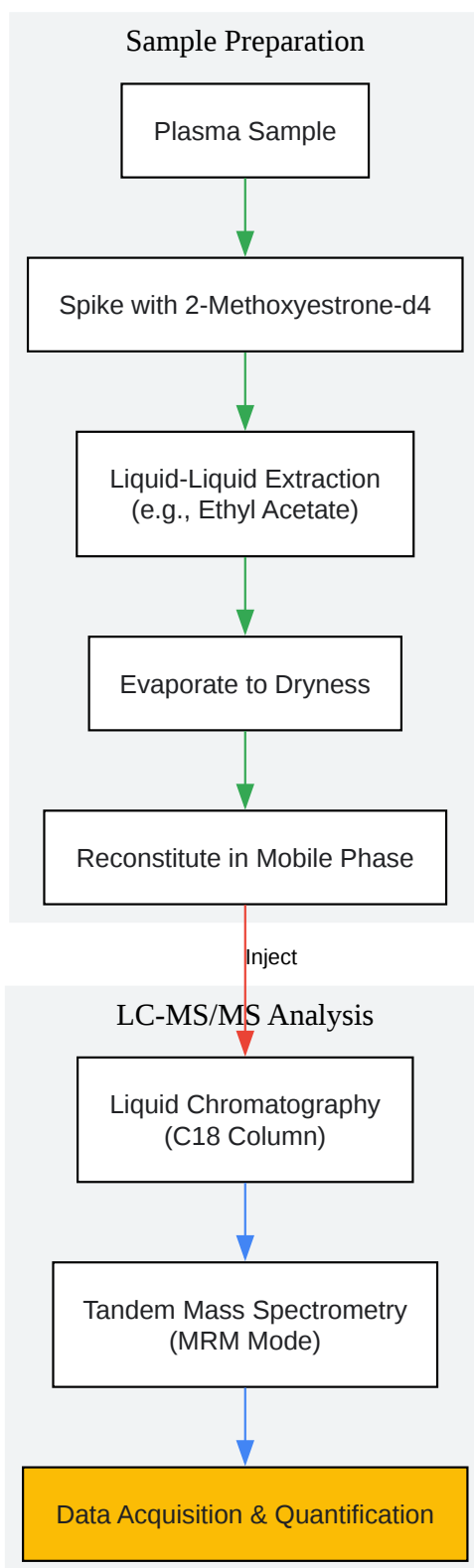
The following tables summarize the key physicochemical properties of **2-Methoxyestrone-d4** and its parent compound, 2-Methoxyestrone.

Property	2-Methoxyestrone-d4	2-Methoxyestrone
Molecular Formula	C <sub>19</sub> H <sub>20</sub> D <sub>4</sub> O <sub>3</sub>	C <sub>19</sub> H <sub>24</sub> O <sub>3</sub> [2]
Molecular Weight	304.42 g/mol	300.39 g/mol [2]
CAS Number	949885-90-9	362-08-3
Appearance	White to off-white solid	Solid
Melting Point	Not explicitly available for d4	187.0 - 189.5 °C[3]
Boiling Point	Not explicitly available for d4	463.5 ± 45.0 °C at 760 mmHg
Purity (Typical)	≥98%	≥98%
Isotopic Enrichment	Atom % D: ≥98%	Not Applicable
Storage Conditions	-20°C for long-term storage	-20°C

## Metabolic Pathway of 2-Methoxyestrone Formation

2-Methoxyestrone is a product of the phase II metabolism of catechol estrogens.[4] Specifically, it is formed from its precursor, 2-hydroxyestrone, through a methylation reaction catalyzed by the enzyme Catechol-O-methyltransferase (COMT). This metabolic step is a crucial part of the detoxification pathway for estrogens.





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## References

- [1. 2-Methoxyestrone/2-Hydroxyestrone Ratio | Rupa Health \[rupahealth.com\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. 2-Methoxyestrone | Rupa Health \[rupahealth.com\]](#)
- [4. ClinPGx \[clinpgx.org\]](#)
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